

Solubility Profile of 4-Oxazolidinone, 2,5diphenyl-: A Technical Guide

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Compound of Interest		
Compound Name:	4-Oxazolidinone, 2,5-diphenyl-	
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This guide provides an in-depth overview of the solubility characteristics of **4-Oxazolidinone**, **2,5-diphenyl-**, a heterocyclic compound of interest in pharmaceutical research and development. Given the limited availability of direct quantitative solubility data for this specific molecule, this document leverages data from structurally related and well-studied oxazolidinones, such as Linezolid, to provide a representative understanding of its likely solubility profile in common laboratory solvents. This approach allows for informed decision-making in experimental design, formulation development, and analytical method development.

Introduction to 4-Oxazolidinone, 2,5-diphenyl-

4-Oxazolidinones are a class of synthetic heterocyclic compounds that have garnered significant attention in medicinal chemistry due to their diverse biological activities. The core 4-oxazolidinone scaffold is a five-membered ring containing both nitrogen and oxygen. The specific compound, 2,5-diphenyl-4-oxazolidinone, features phenyl substitutions at the 2 and 5 positions, which significantly influences its physicochemical properties, including solubility. Understanding the solubility of this compound is critical for its handling, purification, and formulation in various research and development settings.

Quantitative Solubility Data (Representative)

Direct quantitative solubility data for **4-Oxazolidinone**, **2,5-diphenyl-** is not readily available in the public domain. Therefore, the following table summarizes the solubility of Linezolid, a well-characterized oxazolidinone antibacterial agent. These values can be considered indicative of



the expected solubility behavior of 2,5-diphenyl-4-oxazolidinone, particularly in terms of its relative solubility in different solvent classes.

Disclaimer: The following data is for Linezolid and is intended to be representative. Actual solubility of 2,5-diphenyl-4-oxazolidinone may vary.

Solvent	Chemical Class	Solubility of Linezolid (mg/mL)
Water	Protic, Polar	~3 (practically insoluble to slightly soluble)[1]
Phosphate Buffered Saline (PBS, pH 7.2)	Aqueous Buffer	~0.1[2]
Methanol	Protic, Polar	Highly Soluble[1]
Ethanol	Protic, Polar	~1 (moderately soluble)[2]
Acetone	Aprotic, Polar	Data not readily available
Dichloromethane	Aprotic, Nonpolar	Soluble
Chloroform	Aprotic, Nonpolar	Data not readily available
Ethyl Acetate	Aprotic, Moderately Polar	Practically Insoluble[1]
Hexane	Aprotic, Nonpolar	Data not readily available
Dimethyl Sulfoxide (DMSO)	Aprotic, Polar	~20[2]
Dimethylformamide (DMF)	Aprotic, Polar	~30[2]

Experimental Protocol: Shake-Flask Method for Solubility Determination

The shake-flask method is a widely accepted and robust technique for determining the thermodynamic solubility of a compound.[3][4][5] The following protocol outlines the key steps for determining the solubility of a compound like 2,5-diphenyl-4-oxazolidinone.

Foundational & Exploratory





Objective: To determine the equilibrium solubility of 2,5-diphenyl-4-oxazolidinone in a specific solvent at a controlled temperature.

Materials:

- 2,5-diphenyl-4-oxazolidinone (solid)
- Selected solvent of high purity
- Glass vials or flasks with screw caps
- Orbital shaker or rotator in a temperature-controlled incubator
- Centrifuge
- Syringe filters (e.g., 0.22 μm PTFE)
- Analytical balance
- High-Performance Liquid Chromatography (HPLC) system or a UV-Vis spectrophotometer
- · Volumetric flasks and pipettes

Procedure:

- Preparation of Supersaturated Solution: Add an excess amount of solid 2,5-diphenyl-4-oxazolidinone to a glass vial. The excess solid is crucial to ensure that the solution reaches saturation.
- Solvent Addition: Add a known volume of the desired solvent to the vial.
- Equilibration: Tightly cap the vial and place it in an orbital shaker within a temperature-controlled incubator. Agitate the mixture at a constant speed (e.g., 150-200 rpm) for a predetermined period (typically 24-72 hours) to allow the system to reach equilibrium.[6] The temperature should be maintained at the desired value (e.g., 25 °C or 37 °C).
- Phase Separation: After the equilibration period, allow the vials to stand undisturbed for a short period to allow the excess solid to settle. For finer particles, centrifugation of the vials



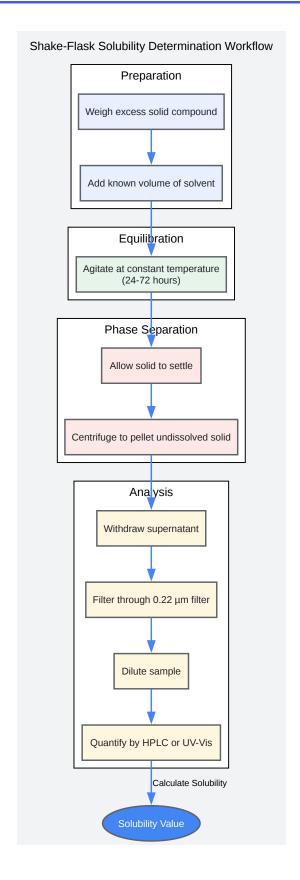
at a high speed (e.g., 10,000 rpm for 10 minutes) is recommended to pellet the undissolved solid.

- Sample Collection: Carefully withdraw an aliquot of the clear supernatant using a syringe.
- Filtration: Immediately filter the collected supernatant through a syringe filter (e.g., 0.22 μm) to remove any remaining solid particles. This step is critical to prevent artificially high solubility readings.
- Dilution: Accurately dilute the filtered solution with an appropriate solvent to bring the concentration within the linear range of the analytical method.
- Quantification: Analyze the concentration of 2,5-diphenyl-4-oxazolidinone in the diluted sample using a validated analytical method, such as HPLC or UV-Vis spectrophotometry.
- Calculation: Calculate the solubility of the compound in the original solvent, taking into account the dilution factor. The solubility is typically expressed in mg/mL or µg/mL.

Experimental Workflow Diagram

The following diagram illustrates the key steps of the shake-flask solubility determination method.





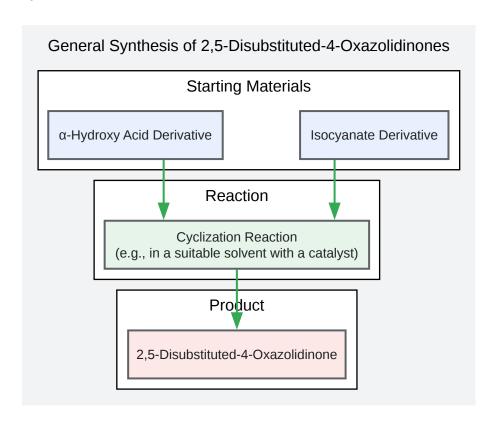
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Shake-Flask Solubility Determination Workflow



General Synthesis of 2,5-Disubstituted-4-Oxazolidinones

While a specific, detailed synthesis protocol for 2,5-diphenyl-4-oxazolidinone was not found, a general synthetic approach for 2,5-disubstituted-4-oxazolidinones can be described. These compounds are often synthesized through cyclization reactions of α -hydroxy acids with isocyanates or via multi-component reactions. The following diagram illustrates a conceptual synthetic pathway.



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General Synthetic Pathway for 2,5-Disubstituted-4-Oxazolidinones

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